Ancestim Technical Support Center: Stability and Reconstitution Guidelines

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Compound of Interest	
Compound Name:	*AncestiM*
CAS No.:	*163545-26-4*
Cat. No.:	*B1180585*

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This technical support center provides researchers, scientists, and drug development professionals with essential information regarding the stability and reconstitution of **Ancestim** (recombinant methionyl human stem cell factor, r-metHuSCF). Adherence to these guidelines is crucial for maintaining the integrity and efficacy of **Ancestim** in experimental settings.

Frequently Asked Questions (FAQs)

Q1: What is the recommended storage condition for lyophilized **Ancestim**?

Lyophilized **Ancestim** powder should be stored in a refrigerator at 2°C to 8°C (36°F to 46°F).[1] It is critical to avoid freezing the lyophilized powder.[1] Any vial of **Ancestim** powder left at room temperature for more than 72 hours should be discarded.[1]

Q2: What is the stability of **Ancestim** after reconstitution?

For optimal performance, **Ancestim** should be used immediately after reconstitution.[1] However, if immediate use is not possible, the reconstituted solution can be stored at 2°C to 8°C for up to 24 hours.[1][2] It is not recommended to use the solution beyond this 24-hour period. Avoid freezing the reconstituted solution.[2]

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Q3: What should I use to reconstitute **Ancestim**?

Ancestim must be reconstituted with sterile Water for Injection, USP (without preservative).[1] The compatibility of **Ancestim** with other diluents has not been established.[1]

Q4: What is the mechanism of action of **Ancestim**?

Ancestim is a recombinant human stem cell factor (SCF) that binds to and activates the c-Kit receptor, a tyrosine kinase found on the surface of hematopoietic stem cells.[3] This activation triggers intracellular signaling pathways, including the PI3K/AKT/mTOR and MAPK/ERK pathways, which are essential for the survival, proliferation, and differentiation of these cells.[3]

Troubleshooting Guide

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Issue	Possible Cause(s)	Recommended Solution(s)
Incomplete Dissolution of Lyophilized Powder	- Insufficient volume of diluent.- Inadequate mixing technique.	- Ensure the correct volume of sterile Water for Injection is added.- Gently swirl the vial to dissolve the contents. Avoid vigorous shaking as it may cause foaming and denaturation of the protein.[1]
Presence of Particulate Matter or Discoloration After Reconstitution	- Improper reconstitution.- Contamination.- Product degradation.	- Do not use the vial.[1] Visually inspect the solution for particulate matter and discoloration prior to administration.[1] The reconstituted solution should be clear and colorless.
Precipitation Observed in the Reconstituted Solution	- Use of an incorrect diluent.- Improper storage of the reconstituted solution (e.g., freezing).- Interaction with other substances if co-administered.	- Only use sterile Water for Injection for reconstitution.[1]- Store the reconstituted solution at 2°C to 8°C and do not freeze.[1][2]- If precipitation is observed, the solution should be discarded.
Reduced or No Biological Activity in Experiment	- Improper storage of lyophilized or reconstituted Ancestim.- Use of reconstituted solution beyond the recommended 24-hour window.- Incorrect dosage or administration in the experimental model.	- Verify that both lyophilized and reconstituted Ancestim were stored under the recommended conditions.- Use a freshly reconstituted solution or one that has been stored for less than 24 hours at 2°C to 8°C.- Review the experimental protocol to ensure the correct concentration and administration method were used.

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Experimental Protocols

Ancestim Reconstitution Protocol

This protocol outlines the steps for the proper reconstitution of lyophilized **Ancestim**.

Materials:

- Vial of lyophilized **Ancestim** (Stemgen®)
- Sterile Water for Injection, USP (without preservative)
- Sterile syringe and needle

Procedure:

- Remove the vial of lyophilized **Ancestim** from the refrigerator and allow it to reach room temperature.
- Using a sterile syringe, withdraw 1.2 mL of sterile Water for Injection, USP.[1]
- Inject the sterile Water for Injection into the vial of **Ancestim**.
- Gently swirl the vial to dissolve the contents. Do not shake or agitate vigorously to avoid foaming.[1]
- Visually inspect the reconstituted solution for any particulate matter or discoloration. The solution should be clear. If particulates or discoloration are observed, do not use the solution. [1]
- The reconstituted solution will have a final concentration of 1500 mcg/mL of **ancestim**.[1]
- For optimal results, use the reconstituted **Ancestim** immediately. If necessary, it can be stored at 2°C to 8°C for up to 24 hours.[1][2]

Data Presentation

Ancestim Stability and Storage Conditions

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Formulation	Storage Temperature	Duration	Notes
Lyophilized Powder	2°C to 8°C (36°F to 46°F)	Until expiry date	Do not freeze.[1] Discard if left at room temperature for more than 72 hours.[1]
Reconstituted Solution	2°C to 8°C (36°F to 46°F)	Up to 24 hours	Immediate use is recommended.[1] Do not freeze.[2]

Visualizations

Ancestim Reconstitution Workflow

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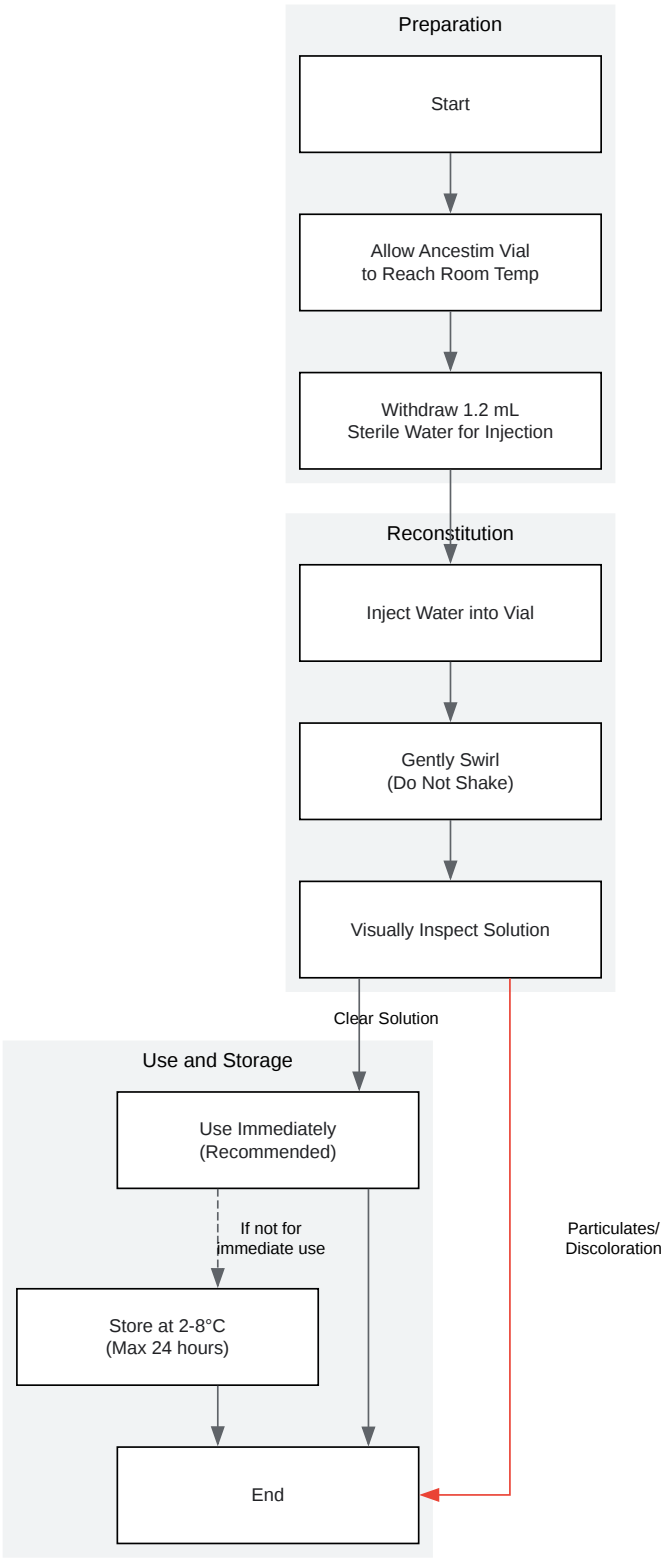
Ancestim Reconstitution Workflow



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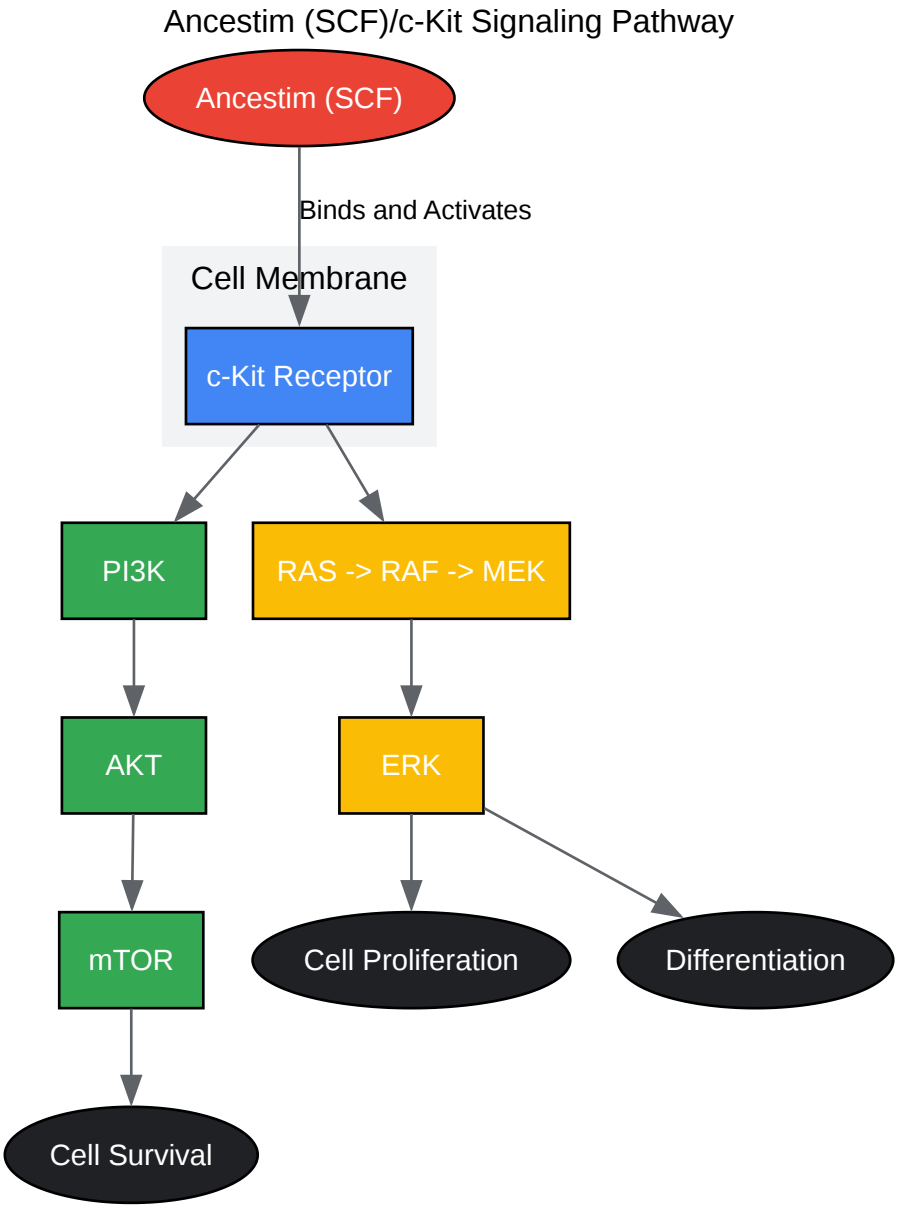

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